

11-Aminoundecyltrimethoxysilane chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Aminoundecyltrimethoxysilane

Cat. No.: B1256455

[Get Quote](#)

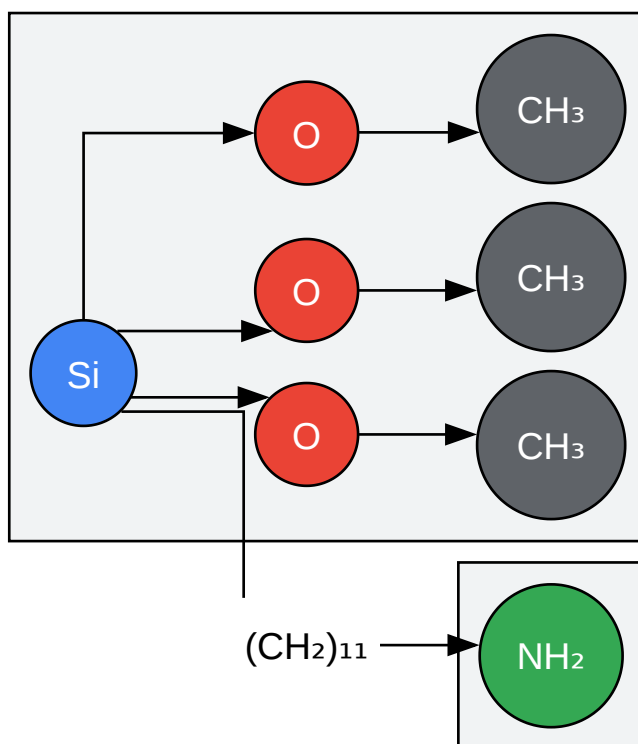
An In-depth Technical Guide to **11-Aminoundecyltrimethoxysilane**: Properties, Structure, and Applications

Introduction

11-Aminoundecyltrimethoxysilane is a versatile organosilane coupling agent of significant interest to researchers in materials science, nanotechnology, and drug development. Its unique bifunctional nature, featuring a terminal primary amine and a hydrolyzable trimethoxysilyl group separated by a long undecyl (11-carbon) spacer chain, allows it to form stable covalent bonds with both inorganic substrates and organic molecules. This guide provides a comprehensive overview of its chemical properties, structure, reaction mechanisms, and key applications, with a focus on protocols and data relevant to scientific research.

Chemical Structure and Identifiers

The structure of **11-Aminoundecyltrimethoxysilane** consists of a silicon atom bonded to three methoxy groups and a long undecyl chain, which is terminated by a primary amine group. The trimethoxysilyl moiety serves as the reactive anchor to inorganic surfaces, while the amino group provides a site for further functionalization.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **11-Aminoundecyltrimethoxysilane**.

Table 1: Chemical Identifiers for **11-Aminoundecyltrimethoxysilane**

Identifier	Value
IUPAC Name	11-trimethoxysilylundecan-1-amine [1]
CAS Number	40762-31-0 [2]
Molecular Formula	C ₁₄ H ₃₃ NO ₃ Si [1]
SMILES	CO--INVALID-LINK--(OC)OC [1]
InChI	InChI=1S/C14H33NO3Si/c1-16-19(17-2,18-3)14-12-10-8-6-4-5-7-9-11-13-15/h4-15H2,1-3H3 [1]

| InChIKey | XSPASXKSXBJFKB-UHFFFAOYSA-N[\[1\]](#) |

Physicochemical Properties

The physical and chemical properties of **11-Aminoundecyltrimethoxysilane** are summarized below. It is a liquid at room temperature and is sensitive to moisture.

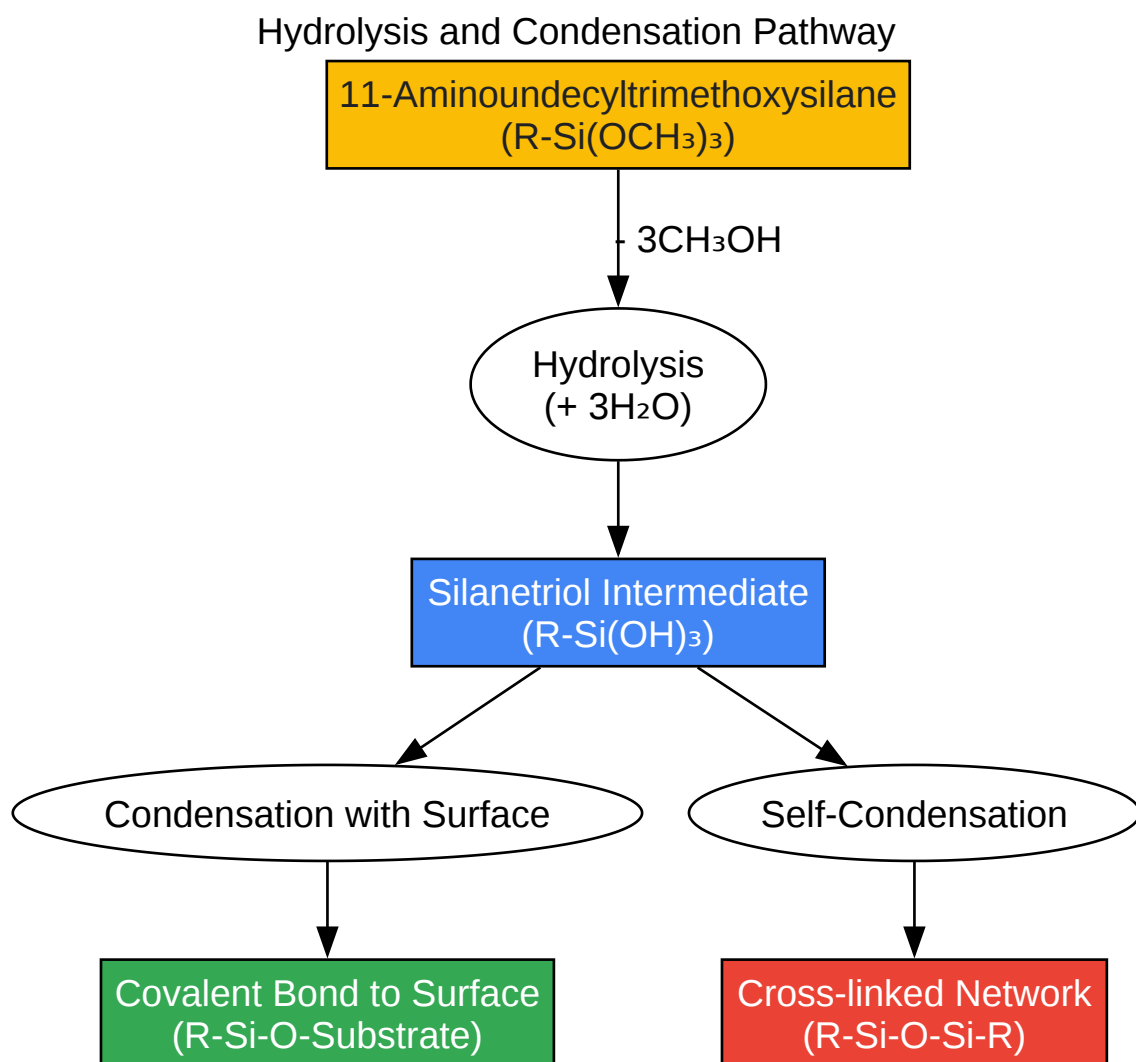
Table 2: Physicochemical Properties of **11-Aminoundecyltrimethoxysilane**

Property	Value
Molecular Weight	291.50 g/mol [1]
Physical State	Liquid[3]
Density	~0.93 g/cm ³ (Value can vary by source)
Boiling Point	155-159 °C at 0.4 mmHg
Refractive Index	~1.4515

| Solubility | Reacts with water. Soluble in many organic solvents. |

Core Chemical Reactions: Hydrolysis and Condensation

The primary utility of **11-Aminoundecyltrimethoxysilane** as a surface modifier stems from the reactivity of its trimethoxysilyl group. In the presence of water, the methoxy groups (-OCH₃) hydrolyze to form reactive silanol groups (-OH). These silanols can then condense with hydroxyl groups on the surface of an inorganic substrate (like glass, silicon, or metal oxides) to form stable covalent siloxane (Si-O-Substrate) bonds. They can also condense with each other to form a cross-linked polysiloxane network on the surface.



[Click to download full resolution via product page](#)

Caption: Reaction pathway for surface modification.

Experimental Protocol: Surface Silanization

This section provides a generalized protocol for the functionalization of a silicon or glass substrate with **11-Aminoundecyltrimethoxysilane** to create an amine-terminated surface.

Materials:

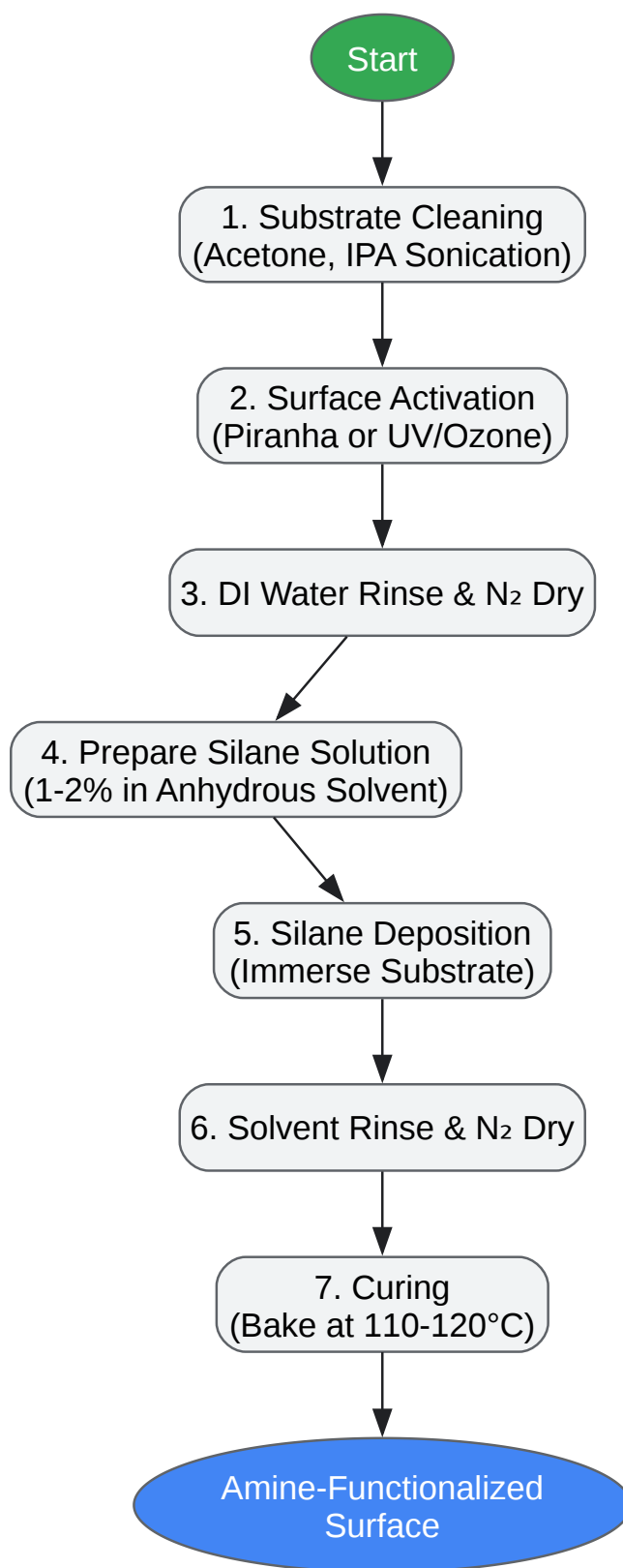
- **11-Aminoundecyltrimethoxysilane**
- Anhydrous toluene or ethanol

- Substrates (e.g., glass slides, silicon wafers)
- Piranha solution ($\text{H}_2\text{SO}_4:\text{H}_2\text{O}_2$) or UV/Ozone cleaner
- Nitrogen gas source
- Oven

Methodology:

- Substrate Cleaning and Activation:
 - Thoroughly clean substrates by sonication in acetone, followed by isopropanol.
 - Activate the surface to generate hydroxyl (-OH) groups. This is critical for covalent bond formation.
 - Piranha Etch (Caution: Extremely corrosive): Immerse substrates in a freshly prepared 3:1 mixture of concentrated H_2SO_4 and 30% H_2O_2 for 30 minutes.
 - UV/Ozone: Expose substrates to a UV/Ozone cleaner for 15-20 minutes.
 - Rinse extensively with deionized water and dry under a stream of nitrogen.
- Silane Deposition:
 - Prepare a 1-2% (v/v) solution of **11-Aminoundecyltrimethoxysilane** in anhydrous toluene or 95% ethanol/5% water. The presence of a small amount of water is necessary to initiate hydrolysis.
 - Immerse the cleaned, dry substrates in the silane solution for 1-2 hours at room temperature. To prevent multilayer formation, shorter incubation times (5-15 minutes) can be used.
- Rinsing and Curing:
 - Remove substrates from the silane solution and rinse thoroughly with the solvent (toluene or ethanol) to remove any unbound silane.

- Dry the substrates again under a stream of nitrogen.
- Cure the silane layer by baking in an oven at 110-120 °C for 30-60 minutes. This step promotes the formation of stable covalent bonds.
- Characterization:
 - The resulting amine-terminated surface can be characterized by techniques such as contact angle goniometry (to confirm changes in surface hydrophobicity), X-ray photoelectron spectroscopy (XPS, to confirm elemental composition), and atomic force microscopy (AFM, to assess surface morphology).



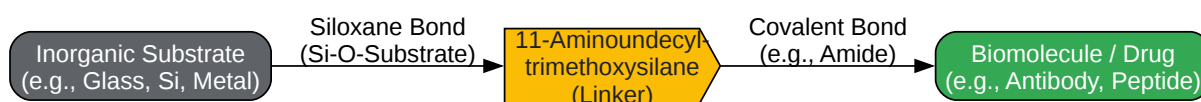
[Click to download full resolution via product page](#)

Caption: Experimental workflow for surface silanization.

Applications in Drug Development and Research

The primary application of **11-Aminoundecyltrimethoxysilane** in research is as a bifunctional linker. The long, flexible undecyl chain provides spatial separation between the surface and the attached molecule, which can reduce steric hindrance and improve accessibility.

- **Biomolecule Immobilization:** The terminal amine group is readily available for coupling with proteins, peptides, antibodies, or nucleic acids using standard bioconjugation chemistries (e.g., EDC/NHS coupling to carboxylic acids). This is fundamental for creating biosensors, diagnostic microarrays, and biocompatible coatings for medical devices.[4]
- **Nanoparticle Functionalization:** It is used to modify the surface of nanoparticles (e.g., silica, gold, iron oxide) to improve their stability in biological media and to conjugate drugs or targeting ligands for drug delivery applications.
- **Surface Chemistry:** It provides a platform for creating well-defined, amine-terminated self-assembled monolayers (SAMs).[5] These surfaces are used to study cell adhesion, protein adsorption, and other interfacial phenomena.



[Click to download full resolution via product page](#)

Caption: Role as a linker between inorganic and biological materials.

Safety and Handling

11-Aminoundecyltrimethoxysilane is classified as a hazardous chemical that causes skin and serious eye irritation.[2][3][6]

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6] Handle in a well-ventilated area or fume hood.[3]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] It is moisture-sensitive and reacts with water in the air.[7]

- Hydrolysis Byproduct: The hydrolysis of the methoxy groups releases methanol, which is toxic and can cause adverse health effects upon ingestion or inhalation.[7] All handling should account for the potential generation of methanol vapors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 11-Aminoundecyltrimethoxysilane | C₁₄H₃₃NO₃Si | CID 14767823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. 11-Aminoundecyltriethoxysilane | 116821-45-5 | REA82145 [biosynth.com]
- 5. pubcompare.ai [pubcompare.ai]
- 6. gelest.com [gelest.com]
- 7. gelest.com [gelest.com]
- To cite this document: BenchChem. [11-Aminoundecyltrimethoxysilane chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256455#11-aminoundecyltrimethoxysilane-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com